

Personal protective equipment for handling 1-(2-Tetrahydrofurfuryl)-2-thiourea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Tetrahydrofurfuryl)-2-thiourea

Cat. No.: B047925

[Get Quote](#)

Essential Safety and Handling Guide for 1-(2-Tetrahydrofurfuryl)-2-thiourea

This guide provides immediate and essential safety protocols for handling **1-(2-Tetrahydrofurfuryl)-2-thiourea** in a research and development setting. Given the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guidance is informed by the known hazards of its structural components, thiourea and tetrahydrofurfuryl alcohol, as well as the available hazard information for the compound itself.

Chemical Profile:

- Name: **1-(2-Tetrahydrofurfuryl)-2-thiourea**
- CAS Number: 66892-25-9
- Known Hazards: Based on available data, this compound is considered toxic if swallowed, causes skin irritation, and causes serious eye irritation.^{[1][2]} It should be handled with caution as it is intended for research and development use only.

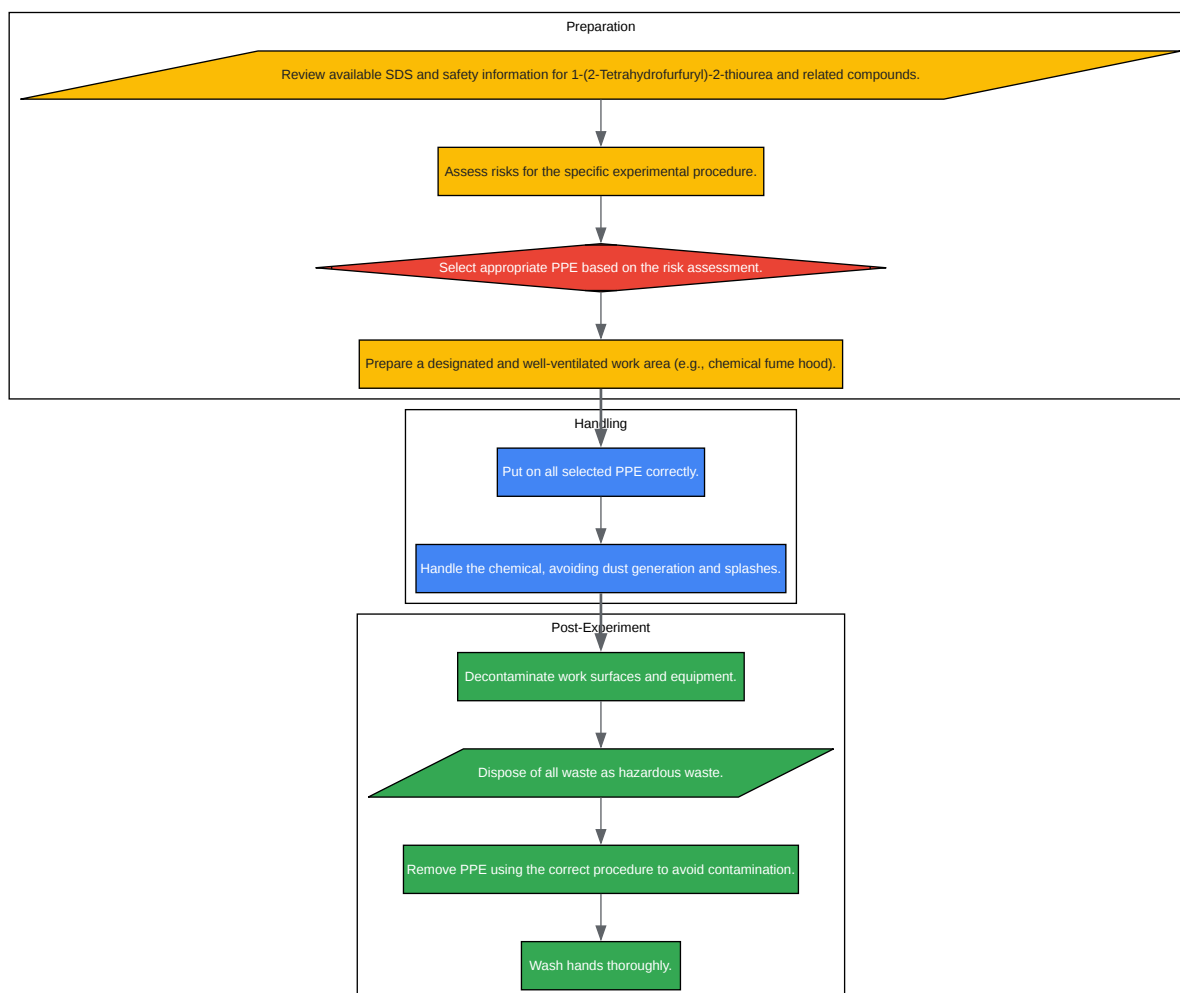
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling **1-(2-Tetrahydrofurfuryl)-2-thiourea**, based on the hazards of the compound and its parent structures, thiourea and tetrahydrofurfuryl alcohol.^{[3][4]}

PPE Category	Recommended Equipment	Best Practices
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Ensure eye protection meets appropriate government standards (e.g., NIOSH in the US or EN 166 in the EU).
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber, Butyl rubber).	Gloves must be inspected for integrity before each use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves in accordance with laboratory and local regulations. Wash and dry hands thoroughly after handling. ^[4]
Respiratory Protection	A NIOSH-approved respirator is required if working outside of a fume hood, if ventilation is inadequate, or if dust is generated. The type of respirator will depend on the concentration and nature of the airborne contaminant.	Ensure proper fit and training before using a respirator. ^[4]
Protective Clothing	A laboratory coat should be worn at all times. Consider a chemical-resistant apron or full chemical-protective suit for larger quantities or when there is a high risk of splashing.	Keep lab coats clean and change them regularly.

Experimental Workflow for Safe Handling

A systematic approach is crucial for safely managing **1-(2-Tetrahydrofurfuryl)-2-thiourea** throughout its lifecycle in the laboratory.



[Click to download full resolution via product page](#)

Workflow for Safe Handling of **1-(2-Tetrahydrofurfuryl)-2-thiourea**.

Operational Plan

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[5]
- Keep the container tightly closed when not in use.
- The storage area should be clearly labeled with the appropriate hazard warnings.
- Store in a locked cabinet or room to restrict access.^[4]
- Handling and Use:
 - All work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.
 - Use the smallest quantity of the substance necessary for the experiment.
 - Avoid the formation of dust.^[4]
 - Do not eat, drink, or smoke in the laboratory.^[6]
 - Wash hands thoroughly with soap and water after handling the compound.^[4]
- Spill Management:
 - Minor Spill: Evacuate the immediate area. Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust. Collect the spilled material using non-sparking tools and place it in a sealed, labeled container for disposal.
 - Major Spill: Evacuate the laboratory and notify the appropriate safety personnel immediately.

Disposal Plan

All waste containing **1-(2-Tetrahydrofurfuryl)-2-thiourea** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated gloves, absorbent materials, and empty containers, in a clearly labeled, sealed hazardous waste container.

- Liquid Waste: Collect any solutions containing this compound in a compatible, sealed, and clearly labeled hazardous waste container.
- Disposal: All waste must be disposed of through the institution's hazardous waste management program, following all local, state, and federal regulations.[4][7] Do not empty into drains.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 1-(2-TETRAHYDROFURFURYL)-2-THIOUREA | 66892-25-9 [chemicalbook.com]
- 3. nbinnno.com [nbinnno.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. chemos.de [chemos.de]
- 7. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-(2-Tetrahydrofurfuryl)-2-thiourea]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b047925#personal-protective-equipment-for-handling-1-2-tetrahydrofurfuryl-2-thiourea\]](https://www.benchchem.com/product/b047925#personal-protective-equipment-for-handling-1-2-tetrahydrofurfuryl-2-thiourea)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com